

tiadinil degradation and stability in storage

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Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

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Tiadinil Technical Profile

Table 1: Basic Chemical and Environmental Fate Profile of Tiadinil [1]

Property	Value	Notes / Implications
IUPAC Name	N-(3-chloro-4-methylphenyl)-4-methyl-1,2,3-thiadiazole-5-carboxamide	Definitive chemical identifier. [1]
Water Solubility (at 20°C, pH 7)	13.2 mg/L	Moderate; potential for aqueous dissipation. [1]
Vapor Pressure (at 20°C)	1.03 x 10 ⁻³ mPa	Low volatility; minimal loss through vaporization. [1]
Octanol-Water Partition Coefficient (Log P)	No data	Key data gap for understanding environmental distribution.
Aqueous Photolysis DT ₅₀	No data	Key data gap for understanding degradation in water.
Aqueous Hydrolysis DT ₅₀	No data	Key data gap for understanding degradation in water.

Property	Value	Notes / Implications
Soil Degradation DT ₅₀ (Aerobic)	No data	Key data gap for understanding persistence in soil.

Frequently Asked Questions & Troubleshooting

Here are answers to common technical questions, based on available research:

- **Q: What is the known degradation behavior of tiadinil in water?**
 - **A:** Direct studies on **tiadinil** are scarce, but research on the related herbicide **tiafenacil** provides a useful model for PPO inhibitors. One study found its hydrolysis rate in water is influenced by **pH, temperature, and water type**. Hydrolysis accelerates in alkaline conditions and at higher temperatures. [2] You can investigate **tiadinil**'s hydrolysis using a similar methodology.
- **Q: How can I identify degradation products from my tiadinil samples?**
 - **A:** Advanced analytical techniques are required. The established method for tiafenacil involves:
 - **Extraction:** QuEChERS (Quick, Easy, Cheap, Effective, Rugged, Safe) method for sample preparation. [2]
 - **Analysis:** Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS/MS). This technique separates compounds and provides high-resolution mass data for accurate identification of parent compounds and their degradation products. [2]
- **Q: How should I store tiadinil to ensure stability in my experiments?**
 - **A:** No specific storage stability data for **tiadinil** is available. Apply standard best practices for chemical storage:
 - Store in a **cool, dark, and dry place** away from direct light, based on the general principle that degradation accelerates with heat and light. [2]
 - Keep the substance in a **tightly sealed container** to prevent moisture absorption or contamination.
 - **Monitor purity** of long-term stored samples using HPLC or UPLC before critical experiments.

Experimental Protocols for Stability Assessment

Since direct data is limited, you may need to generate your own stability and degradation profiles.

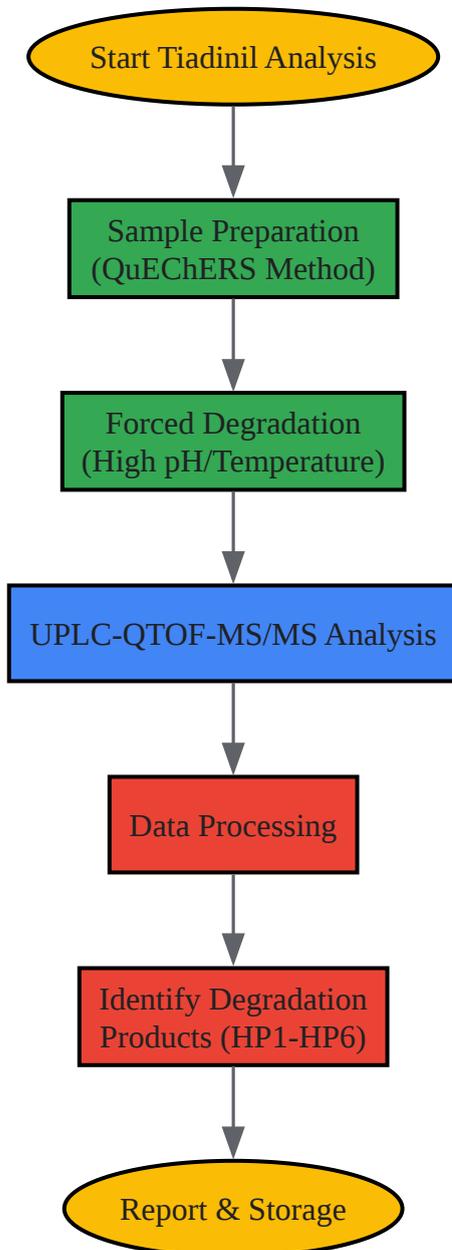
Protocol 1: Investigating Aqueous Hydrolysis Kinetics [2] This protocol helps determine how **tiadinil** breaks down in water under different conditions.

- **Solution Preparation:** Prepare **tiadinil** stock solutions in buffers of varying pH (e.g., 4.0, 7.0, 9.0).
- **Incubation:** Aliquot solutions into sealed vials and incubate in temperature-controlled water baths (e.g., 25°C, 50°C). Keep some vials in the dark to exclude photodegradation.
- **Sampling:** At predetermined time intervals, collect vials and immediately add a stop reagent (e.g., acid or organic solvent) to quench the reaction.
- **Analysis:** Analyze samples using HPLC to quantify the remaining **tiadinil** concentration over time.
- **Data Analysis:** Plot concentration vs. time to determine the degradation rate constant and half-life (DT_{50}) for each condition.

Protocol 2: Identification of Hydrolysis Products [2] This protocol identifies the chemical structures of **tiadinil**'s breakdown products.

- **Forced Degradation:** Subject a **tiadinil** solution to accelerated hydrolysis under harsh conditions (e.g., high temperature and pH).
- **Sample Analysis:** Analyze the degraded sample using UPLC-QTOF-MS/MS.
- **Product Identification:** The QTOF mass spectrometer provides accurate mass measurements for ions. Use this data to propose molecular formulas and structures for the degradation products by comparing the mass spectra before and after degradation.

The diagram below illustrates the workflow for identifying **tiadinil** degradation products using these advanced techniques:



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Critical Gaps & Further Research

The available information has significant limitations:

- The key data on degradation (**hydrolysis, photolysis, soil DT₅₀**) are missing from the primary database. [1]

- Much of the available experimental methodology and degradation behavior is inferred from studies on **tiafenacil**, a different though related herbicide. [2] Direct confirmation for **tiadinil** is needed.
- There is **no specific data on stability under various storage conditions** (e.g., in different formulations, at different temperatures over time).

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References

1. Tiadinil [sitem.herts.ac.uk]
2. Degradation of the novel herbicide tiafenacil in aqueous ... [sciencedirect.com]

To cite this document: Smolecule. [tiadinil degradation and stability in storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003940#tiadinil-degradation-and-stability-in-storage>]

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